

# Disperse Red 17: A Technical Guide to Solubility in Ethanol and Acetone

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## Compound of Interest

Compound Name: Disperse Red 17

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This technical guide provides a comprehensive overview of the solubility of **Disperse Red 17** (C.I. 11210) in two common organic solvents: ethanol and acetone. While qualitative data confirms its solubility, this document outlines detailed experimental protocols for the quantitative determination of its solubility, addressing a critical need for researchers in various fields, including materials science and drug development.

## Core Properties of Disperse Red 17

**Disperse Red 17** is a single azo dye known for its application in dyeing polyester and acetate fibers.<sup>[1]</sup> Its fundamental physicochemical properties are crucial for understanding its behavior in different solvent systems.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>20</sub> N <sub>4</sub> O <sub>4</sub>	[1][2]
Molecular Weight	344.37 g/mol	[1]
CAS Number	3179-89-3	
Appearance	Dark brown powder	
Melting Point	160°C	
Water Solubility	0.3 mg/L at 22°C	

## Qualitative Solubility

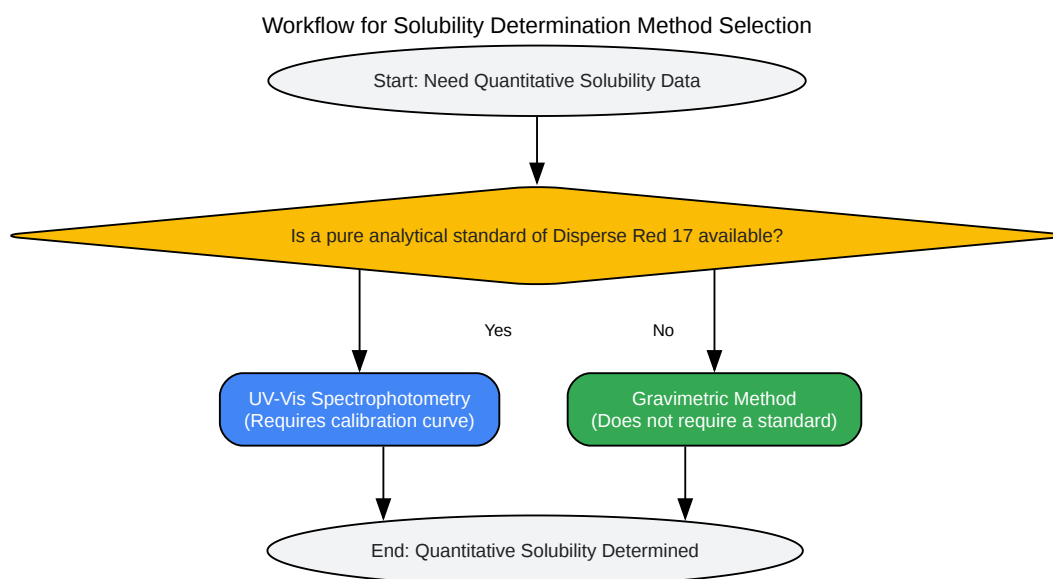
**Disperse Red 17** is consistently reported as soluble in both ethanol and acetone. This general solubility is a key characteristic for its use in various applications, including the formulation of inks and coatings. However, for scientific research and development, precise quantitative solubility data is often necessary. To date, specific quantitative solubility values for **Disperse Red 17** in ethanol and acetone are not widely available in published literature.

## Experimental Protocols for Quantitative Solubility Determination

To address the absence of quantitative data, this section provides detailed methodologies for determining the solubility of **Disperse Red 17** in ethanol and acetone. Two primary methods are presented: UV-Vis Spectrophotometry and the Gravimetric Method.

## Logical Workflow for Method Selection

The choice between UV-Vis Spectrophotometry and the Gravimetric method depends on factors such as the availability of a pure analytical standard and the specific requirements of the experiment. The following diagram illustrates a logical workflow for selecting the appropriate method.



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Caption: Logical workflow for selecting a solubility determination method.

## UV-Vis Spectrophotometry Method

This method is highly sensitive and suitable when a pure analytical standard of **Disperse Red 17** is available to create a calibration curve.

### 3.1.1. Preparation of Standard Solutions

- **Stock Solution:** Accurately weigh a known mass of analytical grade **Disperse Red 17** and dissolve it in the chosen solvent (ethanol or acetone) in a volumetric flask to prepare a stock solution of a known concentration (e.g., 100 mg/L).

- Serial Dilutions: Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations (e.g., 50, 25, 12.5, 6.25, and 3.125 mg/L).

#### 3.1.2. Determination of Maximum Absorbance Wavelength ( $\lambda_{\text{max}}$ )

- Using the most concentrated standard solution, scan the UV-Visible spectrum over a relevant wavelength range to identify the  $\lambda_{\text{max}}$ , the wavelength at which **Disperse Red 17** exhibits maximum absorbance.

#### 3.1.3. Generation of a Calibration Curve

- Set the spectrophotometer to the determined  $\lambda_{\text{max}}$ .
- Measure the absorbance of each standard solution, using the pure solvent as a blank.
- Plot a graph of absorbance versus concentration for the standard solutions.
- Perform a linear regression analysis to obtain the equation of the line ( $y = mx + c$ ) and the correlation coefficient ( $R^2$ ). An  $R^2$  value close to 1.0 indicates a good linear relationship.

#### 3.1.4. Preparation of a Saturated Solution

- Add an excess amount of **Disperse Red 17** to a known volume of the solvent in a sealed container.
- Agitate the mixture at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the solution to stand undisturbed for at least 2 hours to let the excess solid settle.

#### 3.1.5. Measurement and Calculation

- Carefully withdraw a sample from the supernatant of the saturated solution.
- Filter the sample through a 0.45  $\mu\text{m}$  syringe filter to remove any undissolved particles.

- Dilute the filtered saturated solution with the same solvent to bring the absorbance within the linear range of the calibration curve. The dilution factor must be accurately recorded.
- Measure the absorbance of the diluted saturated solution at  $\lambda_{\text{max}}$ .
- Calculate the concentration of the diluted solution using the equation from the calibration curve.
- Multiply the calculated concentration by the dilution factor to determine the solubility of **Disperse Red 17** in the solvent.

## Gravimetric Method

The gravimetric method is a direct and reliable technique that does not require an analytical standard. It is based on the mass of the solute dissolved in a known volume of a saturated solution.

### 3.2.1. Preparation of a Saturated Solution

- Add an excess amount of **Disperse Red 17** to a series of glass vials.
- Accurately pipette a known volume of the solvent (ethanol or acetone) into each vial.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a thermostatic shaker at a constant temperature (e.g., 25°C) and agitate for a predetermined period (e.g., 24-48 hours) to reach equilibrium.

### 3.2.2. Sample Collection and Filtration

- Allow the vials to stand undisturbed at the set temperature for at least 2 hours for the undissolved solid to settle.
- Carefully draw a known volume of the supernatant using a syringe.
- Immediately attach a 0.45  $\mu\text{m}$  syringe filter and dispense the clear, saturated solution into a pre-weighed, clean, and dry volumetric flask.

### 3.2.3. Gravimetric Analysis

- Record the exact volume of the filtered saturated solution.
- Place the volumetric flask in an oven at a temperature sufficient to evaporate the solvent without degrading the dye (e.g., 60-80°C, under vacuum if necessary).
- Once all the solvent has evaporated, cool the flask in a desiccator to room temperature.
- Weigh the flask containing the dried dye residue on an analytical balance.
- Repeat the drying and weighing process until a constant weight is achieved.

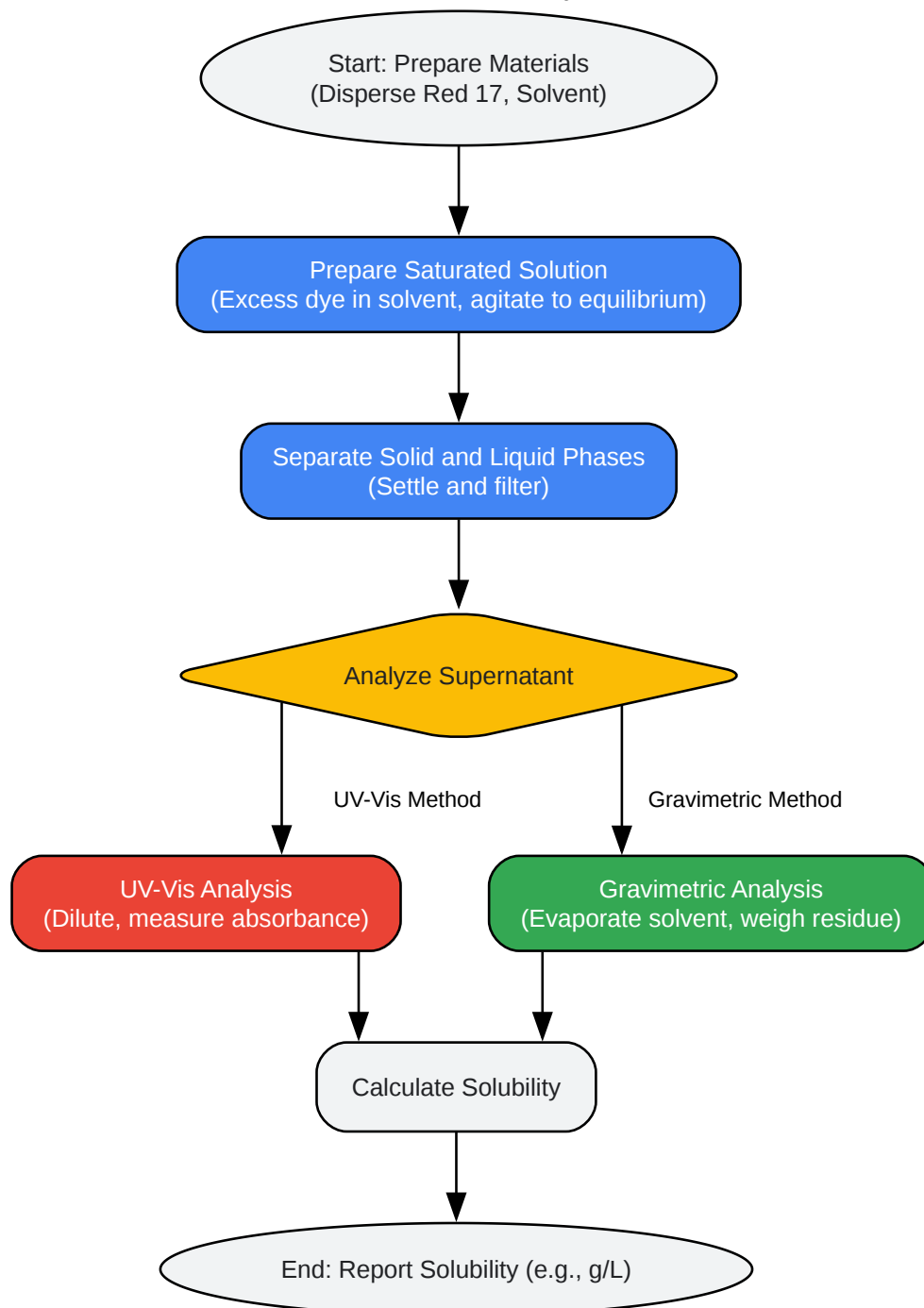
### 3.2.4. Calculation of Solubility

- Calculate the mass of the dissolved **Disperse Red 17** by subtracting the initial weight of the empty flask from the final constant weight.
- The solubility (S) can be expressed in grams per liter (g/L) using the following formula:  $S \text{ (g/L)} = (\text{Mass of dried dye (g)}) / (\text{Volume of filtered solution (L)})$

## Visualization of Experimental Workflow

The following diagram outlines the general experimental workflow for determining the solubility of **Disperse Red 17**.

## General Workflow for Solubility Determination

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Caption: General experimental workflow for solubility determination.

## Conclusion

While **Disperse Red 17** is known to be soluble in ethanol and acetone, this guide highlights the current lack of specific quantitative data in the public domain. The detailed experimental protocols for UV-Vis spectrophotometry and gravimetric analysis provided herein offer researchers the necessary tools to accurately determine these crucial parameters. The logical and experimental workflow diagrams serve as a clear visual aid for planning and executing these determinations, empowering scientists and professionals in drug development and other fields to obtain the precise solubility data required for their research and applications.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Disperse Red 17 | C<sub>17</sub>H<sub>20</sub>N<sub>4</sub>O<sub>4</sub> | CID 4585870 - PubChem [pubchem.ncbi.nlm.nih.gov]
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